

Technical Guide: (3,5-Difluoro-4-iodophenyl)boronic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3,5-Difluoro-4-iodophenyl)boronic acid

CAS No.: 1257793-03-5

Cat. No.: B577586

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Executive Summary

(3,5-Difluoro-4-iodophenyl)boronic acid is a high-value bifunctional organoboron building block used extensively in medicinal chemistry and materials science. Its structural uniqueness lies in the orthogonal reactivity of its two functional handles: a nucleophilic boronic acid moiety and an electrophilic aryl iodide, positioned on an electron-deficient fluorinated scaffold.

This guide provides a comprehensive technical analysis of this molecule, focusing on its physicochemical properties, chemoselective synthetic applications (specifically Suzuki-Miyaura cross-coupling), and handling protocols to minimize protodeboronation—a common failure mode for fluorinated boronic acids.

Part 1: Physicochemical Profile

The precise molecular weight and physical constants are critical for stoichiometric calculations in parallel synthesis libraries, particularly when utilizing automated dispensing systems.

Core Data Table

Property	Value	Notes
IUPAC Name	(3,5-Difluoro-4-iodophenyl)boronic acid	
CAS Number	1257793-03-5	Verified Identifier
Molecular Weight	283.81 g/mol	Monoisotopic Mass: 283.91 g/mol
Molecular Formula	C ₆ H ₄ BF ₂ IO ₂	
Appearance	White to off-white powder	Hygroscopic
Solubility	DMSO, Methanol, THF	Poor solubility in non-polar solvents (Hexane)
Storage	2–8°C, Inert Atmosphere (Ar/N ₂)	Sensitive to protodeboronation

Structural Analysis & Electronic Effects

The 3,5-difluoro substitution pattern exerts a strong electron-withdrawing inductive effect (-I) on the aromatic ring. This has two major consequences for reactivity:

- **Acidity of the Boron Center:** The Lewis acidity of the boron is increased compared to non-fluorinated analogues, accelerating transmetalation in Suzuki couplings but also increasing susceptibility to hydrolytic cleavage.
- **Lability of the C-I Bond:** The electron-deficient ring facilitates oxidative addition of Pd(0) into the C-I bond, making this molecule a highly reactive electrophile as well as a nucleophile.

Part 2: Synthetic Utility & Chemoselectivity[2]

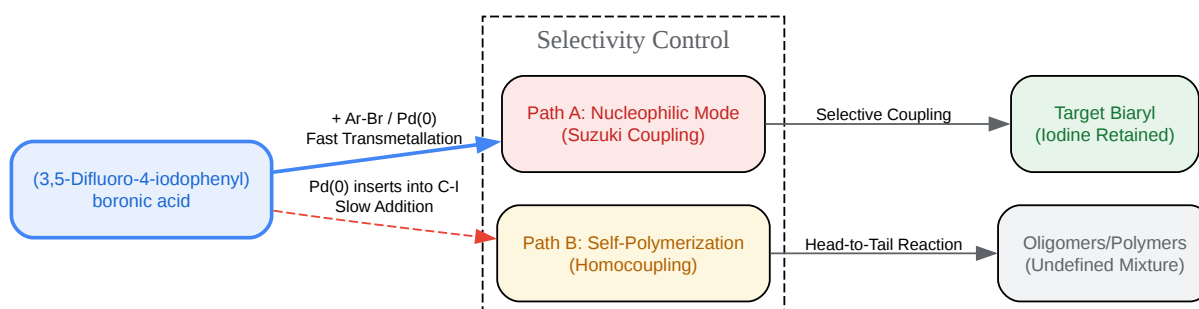
The primary challenge when using **(3,5-Difluoro-4-iodophenyl)boronic acid** is chemoselectivity. Because it contains both a nucleophile (boronic acid) and an electrophile (iodide), it poses a risk of uncontrolled oligomerization (homocoupling) if reaction conditions are not strictly controlled.

The Chemoselectivity Paradox

In a standard Palladium-catalyzed environment, this molecule can react with itself (head-to-tail coupling). To utilize it effectively, researchers must exploit the specific activation energies of the two functional groups.

- Scenario A: Using as a Nucleophile (Suzuki Coupling)
 - Target: Reacting the $-B(OH)_2$ with an external Aryl Bromide/Chloride.
 - Risk: The Pd catalyst may insert into the C-I bond of the reagent itself.
 - Solution: Use highly active catalysts (e.g., Pd-132, Pd(dppf)Cl₂) at lower temperatures to favor the reaction with the more reactive external electrophile, or protect the boron as a MIDA boronate if the C-I bond is the target.
- Scenario B: Using as an Electrophile
 - Target: Reacting the C-I bond with an external Boronic Acid.
 - Risk: The $-B(OH)_2$ group interferes or transmetallates prematurely.
 - Solution: This is rarely done with the free acid. The boronic acid is usually protected (e.g., as a pinacol ester) before engaging the iodide in Sonogashira or Suzuki couplings.

Reaction Pathway Visualization



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Figure 1: Chemoselectivity map illustrating the competition between the desired cross-coupling (Path A) and the undesired homocoupling (Path B).

Part 3: Experimental Protocols

Protocol: Chemoselective Suzuki Coupling

Objective: Couple **(3,5-Difluoro-4-iodophenyl)boronic acid** (Nucleophile) with 4-Bromoanisole (Electrophile) while retaining the Iodine handle for future functionalization.

Reagents:

- **(3,5-Difluoro-4-iodophenyl)boronic acid** (1.1 equiv)
- 4-Bromoanisole (1.0 equiv)
- Pd(dppf)Cl₂·CH₂Cl₂ (3 mol%)
- K₂CO₃ (2.0 equiv, 2M aqueous solution)
- Solvent: 1,4-Dioxane (degassed)

Methodology:

- Inert Setup: Flame-dry a 25 mL Schlenk flask and cycle with Argon (3x).
- Charge Solids: Add 4-Bromoanisole (187 mg, 1.0 mmol), **(3,5-Difluoro-4-iodophenyl)boronic acid** (312 mg, 1.1 mmol), and Pd(dppf)Cl₂ (24 mg, 0.03 mmol).
- Solvent Addition: Add degassed 1,4-Dioxane (5 mL) via syringe.
- Base Addition: Add degassed 2M K₂CO₃ (1.0 mL) dropwise. Note: Fluorinated boronic acids are sensitive to base-catalyzed protodeboronation; do not use stronger bases like NaOH unless necessary.
- Reaction: Heat to 60°C for 4 hours. Critical: Do not exceed 80°C to prevent oxidative addition into the C-I bond of the boronic acid.

- Monitoring: Check TLC (Hexane/EtOAc 4:1). Look for the disappearance of the bromide.
- Workup: Dilute with EtOAc, wash with water and brine. Dry over MgSO_4 .
- Purification: Flash chromatography on silica gel.

Self-Validating Checkpoint:

- LC-MS Verification: Before workup, take an aliquot. The mass spectrum should show the product mass ($M+H$) consistent with the biaryl containing one iodine atom. If you see a dimer mass (loss of I), the temperature was too high or the catalyst too active toward the C-I bond.

Protocol: Handling & Storage

Fluorinated phenylboronic acids are prone to protodeboronation (replacement of $-\text{B}(\text{OH})_2$ with $-\text{H}$).

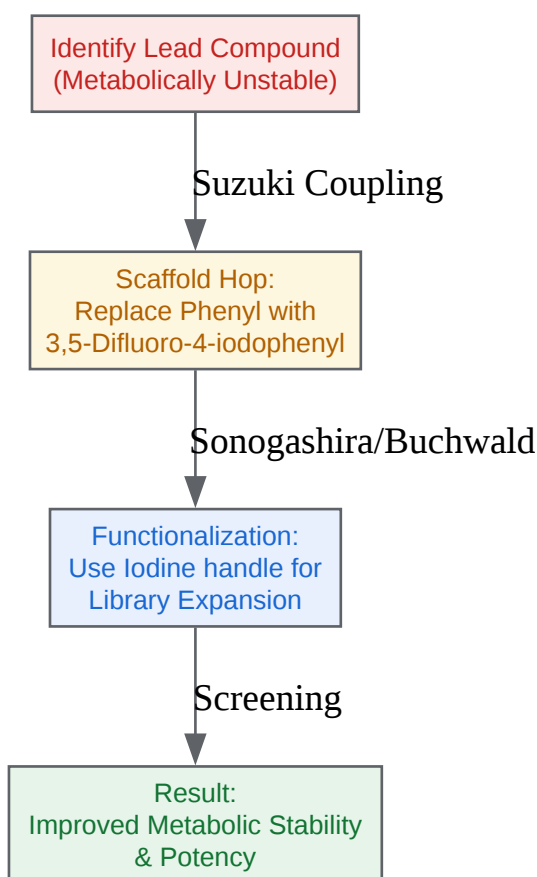
- Storage: Store at 4°C in a sealed container under Argon.
- Usage: Allow the bottle to warm to room temperature before opening to prevent condensation, which accelerates hydrolysis.
- Solvent Choice: Avoid alcohols if possible during storage; use anhydrous ethereal solvents (THF, Dioxane) for reactions.

Part 4: Drug Discovery Applications

This building block is a "privileged scaffold" in drug discovery for two reasons:

- Metabolic Stability: The fluorine atoms at the 3,5-positions block metabolic oxidation (P450 metabolism) at the most accessible sites on the ring.
- Bioisosterism: The 3,5-difluorophenyl motif mimics the electronic properties of a carbonyl group or a pyridine ring but with significantly higher lipophilicity, aiding in membrane permeability.

Scaffold Hopping Workflow



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Figure 2: Strategic workflow for utilizing the reagent in lead optimization.

References

- Lennox, A. J., & Lloyd-Jones, G. C. (2014). Selection of boron reagents for Suzuki–Miyaura coupling. *Chemical Society Reviews*, 43(1), 412-443. (Context on fluorinated boronic acid stability). Retrieved from [\[Link\]](#)
- To cite this document: BenchChem. [Technical Guide: (3,5-Difluoro-4-iodophenyl)boronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b577586/docs#technical-guide-3-5-difluoro-4-iodophenyl-boronic-acid\]](https://www.benchchem.com/product/b577586/docs#technical-guide-3-5-difluoro-4-iodophenyl-boronic-acid)

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